

An In-depth Technical Guide to Methylated Adenosine Nucleoside Analogues (meANA)

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Compound of Interest

Compound Name: *meANA*
CAS No.: *21150-19-6*
Cat. No.: *B1210163*

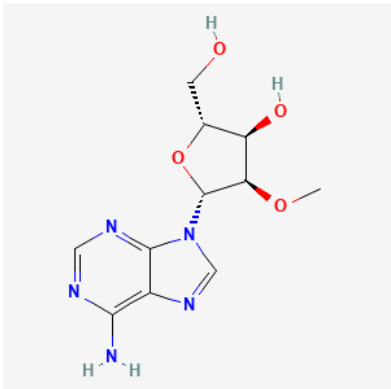
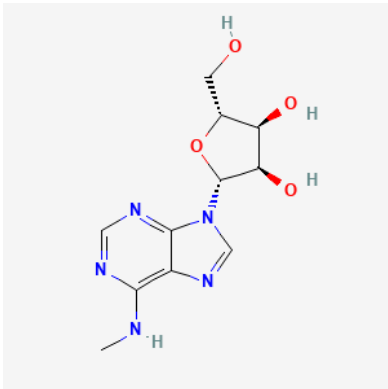
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, synthesis, and biological significance of two key methylated adenosine nucleoside analogues, commonly referred to as **meANA**: 2'-O-methyladenosine (Am) and N6-methyladenosine (m6A). These molecules are of significant interest in various fields of research, including epigenetics, virology, and cancer biology, due to their roles in regulating fundamental cellular processes.

Chemical Structure and Properties

2'-O-methyladenosine and N6-methyladenosine are structural analogues of the nucleoside adenosine, each containing a methyl group at a distinct position. While they share the same molecular formula and weight, the placement of the methyl group results in different chemical properties and biological functions.

Property	2'-O-methyladenosine (Am)	N6-methyladenosine (m6A)
Chemical Structure		
IUPAC Name	(2R,3R,4R,5R)-5-(6-amino-9H-purin-9-yl)-2-(hydroxymethyl)-4-methoxytetrahydrofuran-3-ol ^[1]	(2R,3S,4R,5R)-2-(hydroxymethyl)-5-[6-(methylamino)-9H-purin-9-yl]oxolane-3,4-diol
Molecular Formula	C ₁₁ H ₁₅ N ₅ O ₄ ^{[1][2]}	C ₁₁ H ₁₅ N ₅ O ₄
Molecular Weight	281.27 g/mol ^{[1][2]}	281.272 g/mol
CAS Number	2140-79-6 ^{[1][2]}	1867-73-8

Synthesis of Methylated Adenosine Nucleoside Analogues

The chemical synthesis of 2'-O-methyladenosine and N6-methyladenosine can be achieved through various methods. Below are detailed protocols for common synthesis routes.

Synthesis of 2'-O-methyladenosine (Am)

A prevalent method for the synthesis of 2'-O-methyladenosine is the direct methylation of adenosine. This approach, however, often yields a mixture of isomers that require subsequent purification.

This protocol is adapted from a method describing the methylation of adenosine using methyl iodide in an anhydrous alkaline medium.^{[3][4]}

Materials:

- Adenosine
- Methyl Iodide (CH₃I)
- Anhydrous alkaline medium (e.g., Sodium Hydride in dry Dimethylformamide)
- Silica Gel for column chromatography
- Ethanol for crystallization
- Solvents for chromatography (e.g., dichloromethane and methanol)

Procedure:

- Dissolve adenosine in an anhydrous alkaline medium at 0°C.
- Slowly add methyl iodide to the reaction mixture and stir for 4 hours at 0°C.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction and remove the solvent under reduced pressure.
- The resulting crude product, containing a mixture of monomethylated and dimethylated adenosine, is then subjected to purification.[\[3\]](#)[\[4\]](#)
- Purification:
 - Silica Gel Column Chromatography: The crude mixture is loaded onto a silica gel column. Elution is performed with a gradient of methanol in dichloromethane to separate the monomethylated adenosine isomers from other byproducts.[\[3\]](#)[\[4\]](#)
 - Crystallization: The fractions containing the mixture of 2'-O- and 3'-O-methyladenosine are collected and concentrated. The pure 2'-O-methyladenosine is then separated by crystallization from ethanol.[\[3\]](#)[\[4\]](#)

Quantitative Data:

Parameter	Value	Reference
Overall Yield of 2'-O-methyladenosine	42%	[3] [4]
Ratio of 2'-O- to 3'-O-methyladenosine	8:1	[3] [4]
Purity (after purification)	>98% (commercially available)	[2]

A multi-step synthesis from 2-amino-6-chloropurine riboside has also been reported, with the final amination step yielding 2'-O-methyladenosine in 80% yield.[\[4\]](#)

Synthesis of N6-methyladenosine (m6A)

The synthesis of N6-methyladenosine typically involves the protection of the ribose hydroxyl groups, followed by methylation of the N6 position of the adenine base, and subsequent deprotection.

This protocol outlines a general strategy for the synthesis of N6-methyladenosine.

Materials:

- Adenosine
- Protecting group reagent (e.g., Benzoyl chloride for N6-amino protection, TBDMS-Cl for hydroxyl protection)
- Methylating agent (e.g., Methyl Iodide)
- Base (e.g., Potassium Carbonate)
- Deprotection reagents (e.g., aqueous ammonia/methylamine for benzoyl group, TBAF for TBDMS groups)
- Solvents (e.g., Pyridine, DMF)
- HPLC for purification

Procedure:

- Protection of N6-amino and Ribose Hydroxyl Groups:
 - The N6-amino group of adenosine can be protected using a benzoyl (Bz) group by reacting with benzoyl chloride in pyridine.[\[5\]](#)
 - The 2', 3', and 5' hydroxyl groups of the ribose are protected, for example, with tert-butyldimethylsilyl (TBDMS) groups.
- Methylation: The protected adenosine is dissolved in a suitable solvent like DMF, and a base such as potassium carbonate is added, followed by the methylating agent (methyl iodide). The reaction is heated to introduce the methyl group at the N6 position.[\[6\]](#)
- Deprotection:
 - The benzoyl protecting group is removed using aqueous ammonia or a mixture of aqueous ammonia and methylamine.[\[5\]](#)
 - The TBDMS protecting groups are removed using a fluoride source like tetrabutylammonium fluoride (TBAF).[\[6\]](#)
- Purification: The crude N6-methyladenosine is purified by reverse-phase High-Performance Liquid Chromatography (HPLC).[\[6\]](#)

Quantitative Data:

Parameter	Value	Reference
Protection Yield (N6-Benzoyl)	~92%	[5]
Purity (commercially available)	≥98%	[6]

For the incorporation of m6A into oligonucleotides, solid-phase synthesis using a corresponding N6-methyl-deoxyadenosine phosphoramidite is the standard method.[\[7\]](#)

Signaling Pathways and Biological Roles

2'-O-methyladenosine (Am) in Innate Immunity

2'-O-methyladenosine plays a crucial role in the host's ability to distinguish its own RNA from foreign viral RNA, thereby preventing an autoimmune response.

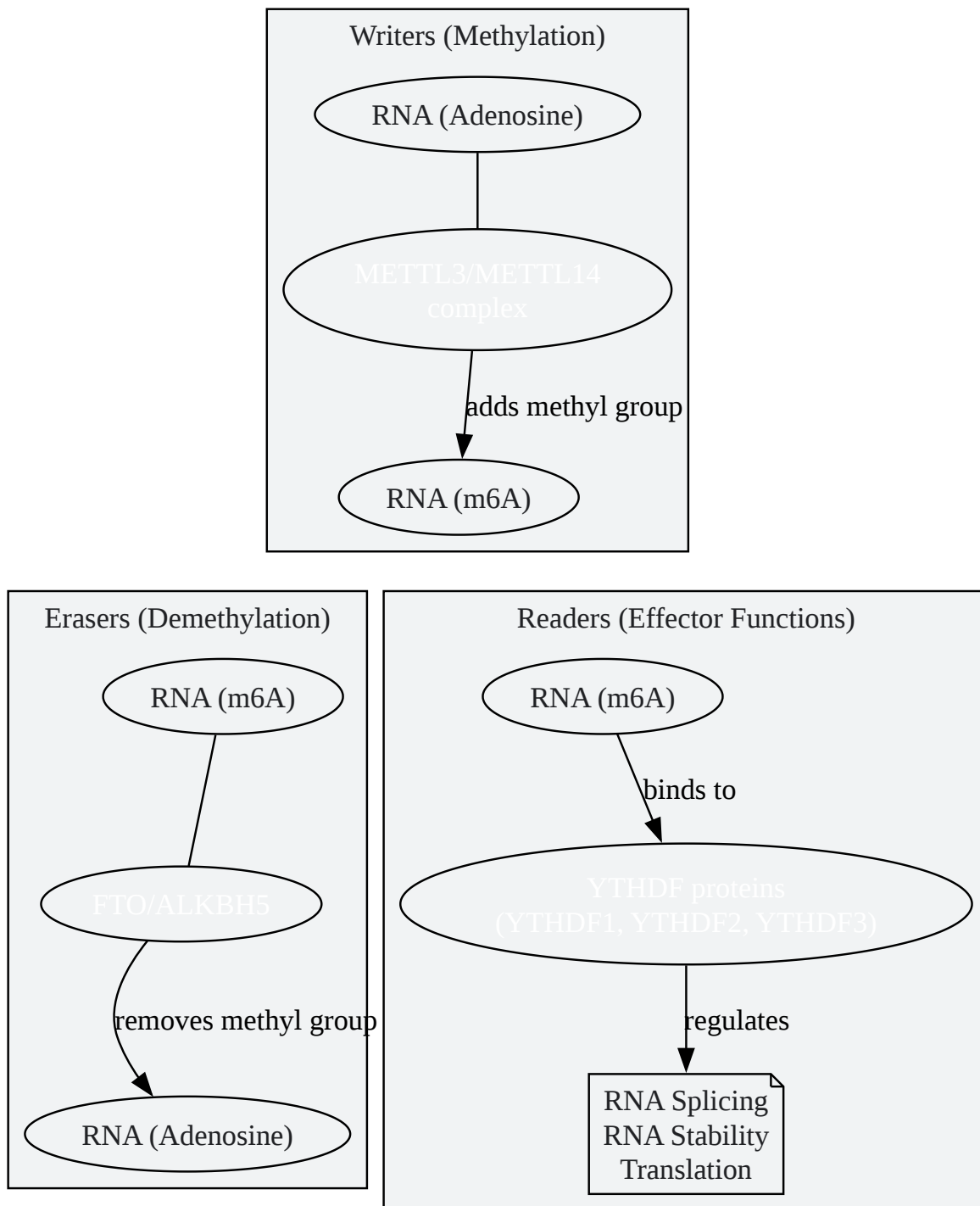


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The innate immune sensor Melanoma Differentiation-Associated protein 5 (MDA5) recognizes viral double-stranded RNA as foreign, triggering a signaling cascade that leads to the production of type I interferons and an antiviral response.[8] However, the presence of a 2'-O-methyl group on the adenosine of host RNA, and on some viral RNAs, acts as a "self" signal, preventing recognition by MDA5.[8] This allows the host to avoid an autoimmune response and enables some viruses to evade the innate immune system.[8]

N6-methyladenosine (m6A) Signaling Pathway

N6-methyladenosine is the most abundant internal modification in eukaryotic mRNA and is dynamically regulated by a set of proteins known as "writers," "erasers," and "readers." This regulatory network, often referred to as the m6A pathway, plays a critical role in various cellular processes, including RNA splicing, stability, translation, and degradation.



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- **Writers:** The m6A modification is installed by a methyltransferase complex, with METTL3 and METTL14 forming the core catalytic components.[9] This complex recognizes specific consensus sequences in RNA and adds a methyl group to the N6 position of adenosine.
- **Erasers:** The m6A modification is reversible and can be removed by demethylases. The two main m6A erasers are the fat mass and obesity-associated protein (FTO) and AlkB homolog 5 (ALKBH5).[10][11] These enzymes play a crucial role in dynamically regulating the levels of m6A in response to various cellular signals.
- **Readers:** The biological effects of m6A are mediated by a group of proteins that specifically recognize and bind to m6A-modified RNA. The YTH domain-containing family of proteins (including YTHDF1, YTHDF2, and YTHDF3) are key m6A readers that influence the fate of the target RNA, such as promoting its translation or degradation.[9][12][13]

Dysregulation of the m6A pathway has been implicated in a wide range of human diseases, including cancer, where it can affect the expression of oncogenes and tumor suppressors by modulating the stability and translation of their respective mRNAs.

Conclusion

2'-O-methyladenosine and N6-methyladenosine are two important methylated adenosine nucleoside analogues with distinct and critical roles in cellular function. A thorough understanding of their chemical synthesis and biological pathways is essential for researchers in drug development and molecular biology. The detailed protocols and pathway diagrams provided in this guide serve as a valuable resource for professionals working with these fascinating molecules. Further research into the intricacies of their synthesis and their roles in complex biological networks will undoubtedly open new avenues for therapeutic intervention and a deeper understanding of cellular regulation.

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